

"SARS-CoV-2-IN-84" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2-IN-84

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SARS-CoV-2-IN-84: A Technical Guide for Researchers

An In-depth Analysis of the Chemical Structure, Properties, and Mechanism of Action of a Novel SARS-CoV-2 3CL Protease Inhibitor.

This technical guide provides a comprehensive overview of **SARS-CoV-2-IN-84**, a compound identified as a potent inhibitor of the SARS-CoV-2 3CL protease (3CLpro), a critical enzyme in the viral replication cycle. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of antiviral therapeutics against COVID-19.

Core Compound Properties

SARS-CoV-2-IN-84, also referred to as compound 20 in initial discovery screenings, has emerged as a molecule of interest due to its significant inhibitory activity against the main protease of the novel coronavirus.^{[1][2]}

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₃ BrO ₄	[2]
Molecular Weight	349.18 g/mol	[2]
CAS Number	214221-82-6	[2]
Target	SARS-CoV-2 3CL protease (3CLpro)	[1][2]
IC ₅₀	369.5 nM	[1][2]

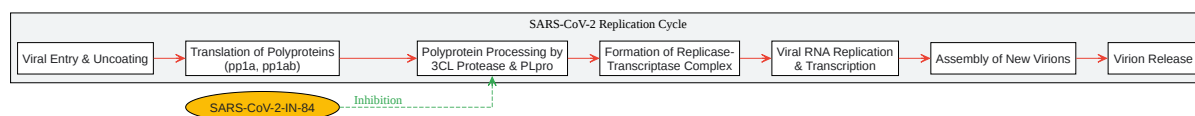
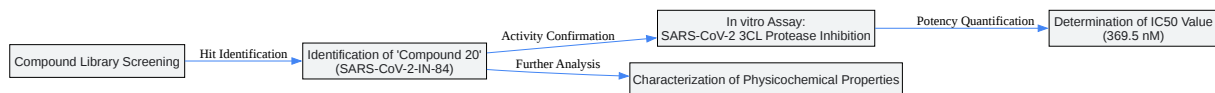
Chemical Structure

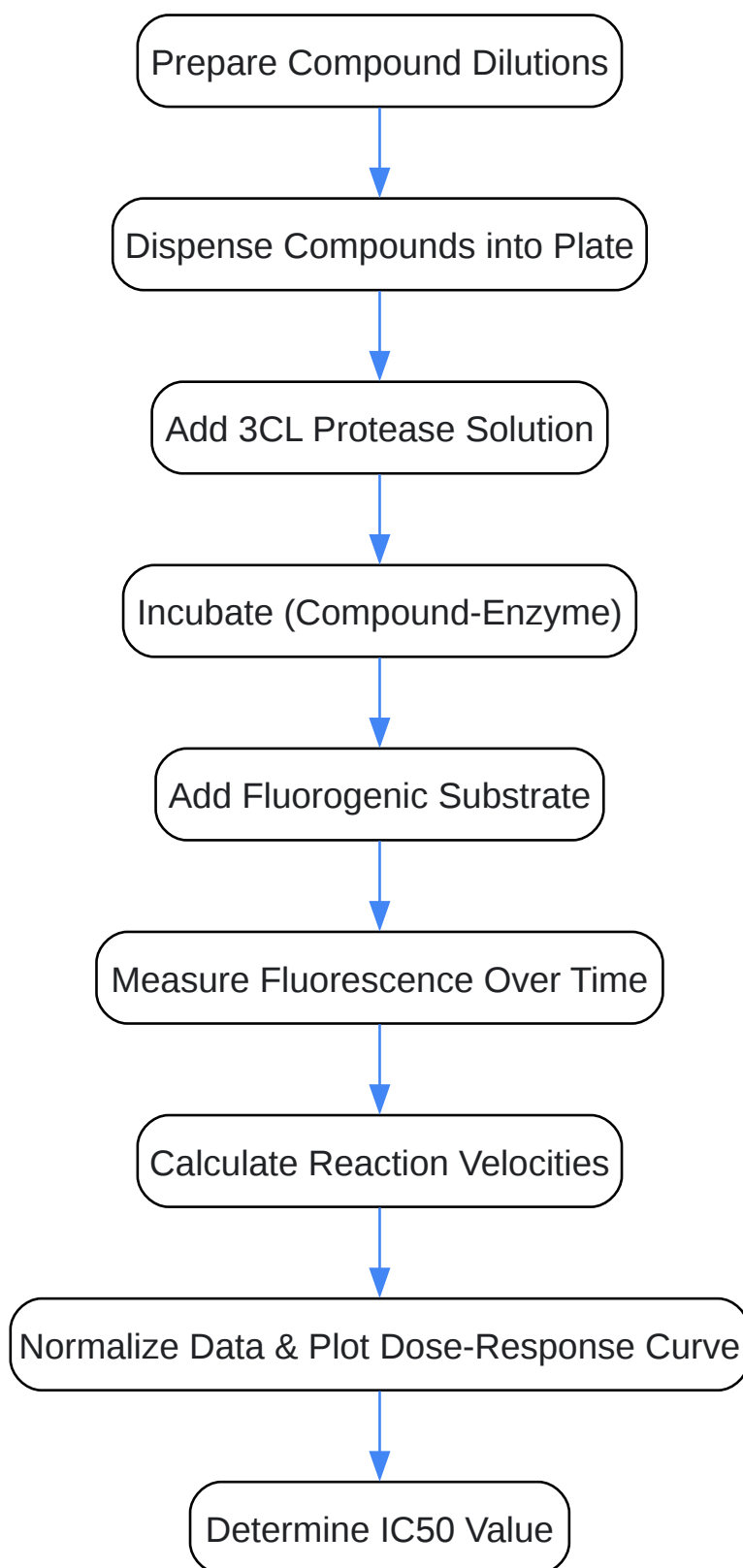
While a visual representation of the two-dimensional chemical structure of **SARS-CoV-2-IN-84** is not available in the public domain at this time, its chemical formula, C₁₆H₁₃BrO₄, indicates a molecular composition of 16 carbon atoms, 13 hydrogen atoms, one bromine atom, and four oxygen atoms. The development of a structural diagram awaits further publication of the primary research data.

Mechanism of Action

SARS-CoV-2-IN-84 functions as an inhibitor of the SARS-CoV-2 3CL protease.[1][2] This enzyme, also known as the main protease (Mpro), is essential for the processing of viral polyproteins into functional proteins required for viral replication and assembly. By inhibiting 3CLpro, **SARS-CoV-2-IN-84** effectively disrupts the viral life cycle. The precise binding mode and interactions with the active site of the protease are subjects for ongoing research.

The logical workflow for the identification and characterization of **SARS-CoV-2-IN-84** can be visualized as follows:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. ["SARS-CoV-2-IN-84" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12368843#sars-cov-2-in-84-chemical-structure-and-properties]

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